

Application Note: High-Purity Isolation & Purification of 3-Cyano-5-methoxyisonicotinic Acid

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Compound of Interest

Compound Name: 3-Cyano-5-methoxyisonicotinic acid

CAS No.: 1138444-09-3

Cat. No.: B1421137

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Executive Summary

3-Cyano-5-methoxyisonicotinic acid is a critical scaffold in the synthesis of bioactive kinase inhibitors and antiviral agents.[1][2][3] Its purification presents specific challenges due to the lability of the cyano group (susceptible to hydrolysis) and the potential for decarboxylation of the isonicotinic core.[3]

This guide details a multi-stage purification strategy prioritizing:

- Chemical Stability: Avoiding conditions that degrade the nitrile moiety.[3]
- Scalability: Utilizing acid-base switching for bulk impurity removal.[3]
- Final Polish: Recrystallization and Prep-HPLC for >99.5% purity.

Chemical Logic & Properties

Understanding the physicochemical behavior of the molecule is the foundation of this protocol.
[3]

Property	Value / Description	Implication for Purification
Structure	Pyridine core, C3-CN, C4-COOH, C5-OMe	Amphoteric but predominantly acidic.[1][2][3]
pKa (Acid)	~3.5 (Carboxylic acid)	Soluble as a salt at pH > 5.[2] [3] Precipitates at pH < 2.[3]5.
pKa (Base)	< 2 (Pyridine Nitrogen)	The EWG groups (-CN, -COOH) reduce N-basicity.[1][2] [3] Protonation of N requires strong acid.[3]
Stability	Nitrile (CN) group	Critical: Avoid boiling strong base (NaOH) or hot concentrated mineral acids to prevent hydrolysis to amide/acid.[2][3]
Solubility	DMSO, MeOH, Basic Water	Poor solubility in non-polar solvents (Hexane) and acidic water.[1][2][3]

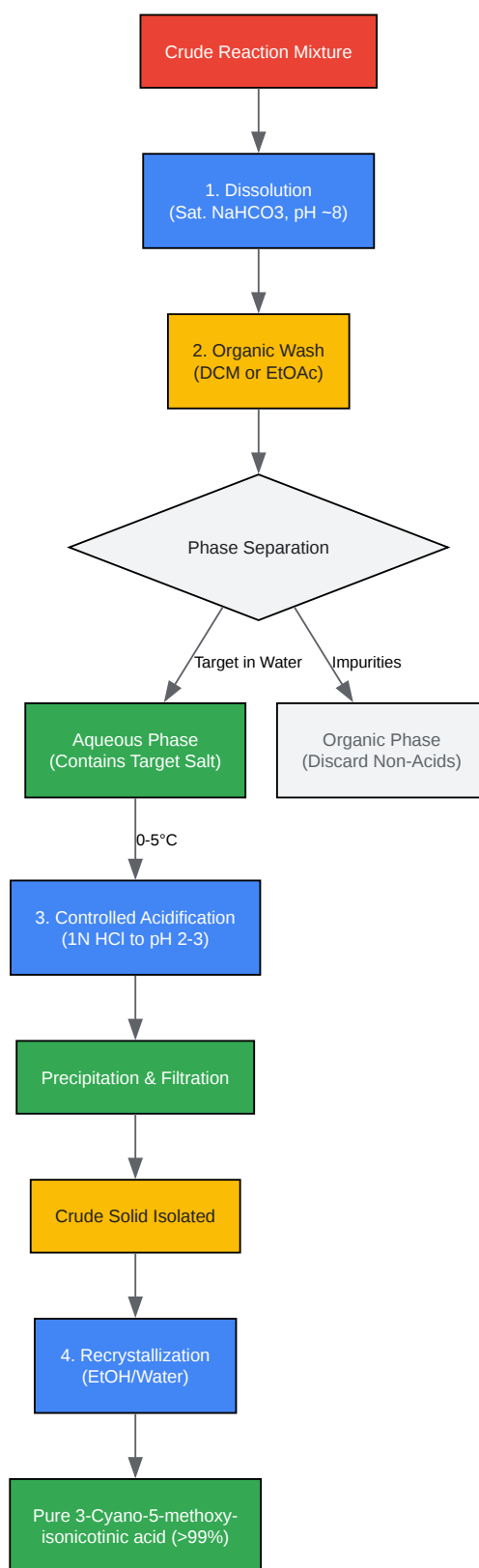
Impurity Profile

Common impurities from synthesis (e.g., oxidation of methyl-pyridines or hydrolysis of esters) include:

- Precursor Esters: Lipophilic, non-ionizable at pH 7.[3]
- Decarboxylated By-products: 3-Cyano-5-methoxypyridine (Neutral).[1][2][3]
- Amide Hydrolysis Products: 3-Carbamoyl-5-methoxyisonicotinic acid (Polar).[1][2][3]
- Inorganic Salts: Manganese or Chromium residues (if oxidative synthesis used).[3]

Workflow Visualization

The following diagram outlines the logical flow for isolating the target compound from a crude reaction mixture.



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Figure 1: Acid-Base purification workflow designed to separate the acidic target from neutral precursors and by-products.[1][2][3]

Detailed Protocols

Protocol A: Bulk Isolation (Acid-Base Extraction)

Purpose: Primary capture of the product from crude synthesis mixtures.[3] Scale: Gram to Kilogram.

- Dissolution (Salt Formation):
 - Suspend the crude solid in Saturated Sodium Bicarbonate (NaHCO_3) solution (10 mL/g).
 - Scientific Note: Use Bicarbonate (pH ~8.[3]5) rather than Hydroxide (pH >13) to prevent hydrolysis of the 3-cyano group to an amide [1].[3]
 - Stir for 30 minutes until CO_2 evolution ceases and the solid dissolves.
- Impurity Wash:
 - Extract the aqueous solution twice with Dichloromethane (DCM) or Ethyl Acetate (1:1 vol/vol relative to aqueous).[3]
 - Logic: This removes unreacted esters, decarboxylated pyridine derivatives, and other neutral lipophilic impurities.[1][3] Discard the organic layer.[3]
- Precipitation (pH Switch):
 - Cool the aqueous layer to 0–5°C in an ice bath.
 - Slowly add 1N HCl dropwise with vigorous stirring.
 - Target pH: 2.0 – 2.5.[3]
 - Warning: Do not overshoot to pH < 1, as this may protonate the pyridine nitrogen, forming a soluble hydrochloride salt (pyridinium species) and reducing yield [2].[3]
- Isolation:

- Stir the resulting slurry for 1 hour at 0°C to maximize crystal growth.
- Filter via vacuum filtration (Buchner funnel).[3]
- Wash the cake with ice-cold water (2x) to remove inorganic salts (NaCl).[3]
- Dry under vacuum at 45°C for 12 hours.

Protocol B: Recrystallization (Polishing)

Purpose: Removal of trace colored impurities and regioisomers.[3] Solvent System: Ethanol / Water (9:1).[3]

- Suspend the solid from Protocol A in Ethanol (15 mL/g).
- Heat to reflux (approx. 78°C). The solid may not fully dissolve yet.[3]
- Add Water dropwise through the condenser until the solution becomes clear.
- Optional: If colored impurities persist, add activated carbon (5 wt%), stir for 10 mins, and filter hot through Celite.
- Allow the filtrate to cool slowly to room temperature, then chill to 4°C overnight.
- Collect crystals by filtration.[3]

Protocol C: Preparative HPLC (High Purity Standards)

Purpose: Generation of analytical reference standards (>99.8%).

Parameter	Condition
Column	C18 Reverse Phase (e.g., Waters XBridge or Phenomenex Luna), 5 μ m
Mobile Phase A	Water + 0.1% Formic Acid (Maintains COOH protonation)
Mobile Phase B	Acetonitrile + 0.1% Formic Acid
Gradient	5% B to 60% B over 20 minutes
Detection	UV @ 254 nm (Pyridine core absorption)
Flow Rate	Scale-dependent (e.g., 20 mL/min for 19mm ID column)

Note: Avoid TFA if using Mass Spec detection downstream; Formic acid is volatile and MS-compatible.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Quality Control & Validation

HPLC Analysis Method

To validate purity, use the following analytical method:

- Column: C18 (150 x 4.6 mm, 3.5 μ m).[\[3\]](#)
- Buffer: 10 mM Ammonium Formate (pH 3.5) / Acetonitrile.[\[3\]](#)[\[4\]](#)
- Criterion: Target peak area > 98.0%. Impurities at RRT (Relative Retention Time) ~1.2 often correspond to the methyl ester.[\[3\]](#)

NMR Identification

¹H NMR (400 MHz, DMSO-d₆):

- δ 13.5-14.0 ppm (br s, 1H): Carboxylic acid proton (-COOH).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- δ 8.8 ppm (s, 1H): Pyridine C2-H (Deshielded by adjacent N and CN).[\[1\]](#)[\[3\]](#)

- δ 8.6 ppm (s, 1H): Pyridine C6-H.[1][3]
- δ 4.0 ppm (s, 3H): Methoxy group (-OCH₃).[1][3]

Self-Validation Check: If the singlet at 4.0 ppm is split or multiple peaks appear in the aromatic region, recrystallization (Protocol B) is required.[3]

References

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 - Context: Provides comparative pKa and solubility data for methoxy-substituted benzoic acids, serving as the basis for the pH-controlled precipit
- ◦ Context: Verification of chemical identity, CAS registry number, and commercial availability as a research chemical.[1][3]
- MDPI. (2022).[3] Methods to Produce Nicotinic Acid with Potential Industrial Applications. Retrieved October 26, 2023, from [Link][1][2]
 - Context: Reviews purification of pyridine carboxylic acids, including isoelectric precipitation and ion exchange, validating the selected acid-base extraction workflow.

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